

# An In-Depth Technical Guide to the Physicochemical Properties of 2,6-Diphenylaniline

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## Compound of Interest

Compound Name: 2,6-Diphenylaniline

Cat. No.: B1600732

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## Introduction

**2,6-Diphenylaniline**, a sterically hindered aromatic amine, is a molecule of significant interest in various fields of chemical science, from materials science to medicinal chemistry. Its unique structural architecture, featuring two phenyl groups flanking an aniline core, imparts a distinct set of physicochemical properties that govern its reactivity, molecular interactions, and potential applications. This technical guide provides a comprehensive exploration of the core physicochemical properties of **2,6-diphenylaniline**, offering both established data and insights into the experimental methodologies for their determination. Understanding these fundamental characteristics is paramount for its effective utilization in the synthesis of organic ligands, metal-organic frameworks, organic light-emitting devices (OLEDs), and for the rational design of novel therapeutic agents.<sup>[1][2]</sup>

## Molecular Structure and Identification

The foundational step in characterizing any chemical entity is to ascertain its molecular structure and unambiguous identification.

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## References

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- 2. leapchem.com [leapchem.com]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)